

Technical Guide: Physicochemical Properties and Synthesis of 3-Benzylcyclobutanol

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Compound of Interest

Compound Name: 3-Benzylcyclobutanol

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This technical guide provides an in-depth overview of the physical properties of **3-Benzylcyclobutanol**, specifically its melting and boiling points. Due to the limited availability of experimental data in peer-reviewed literature, this document outlines standardized methodologies for the determination of these crucial parameters. Furthermore, a plausible synthetic route is presented to facilitate its preparation in a laboratory setting.

Physical Properties of 3-Benzylcyclobutanol

A comprehensive search of scientific databases and chemical literature did not yield specific experimental values for the melting and boiling points of **3-Benzylcyclobutanol**. This suggests that these properties have not been extensively studied or reported. The following table summarizes the current data availability:

Physical Property	Value
Melting Point	Data not available
Boiling Point	Data not available

Given the absence of specific data, the subsequent sections detail the standardized experimental protocols for determining these properties.

Experimental Protocols for Property Determination

The following are detailed, generalized methodologies for the experimental determination of the melting and boiling points of organic compounds such as **3-Benzylcyclobutanol**.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions to a liquid state. This is a key indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting range of 0.5-1.0°C.[1] Impurities tend to depress and broaden the melting point range.[1][2]

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** Ensure the **3-Benzylcyclobutanol** sample is thoroughly dry and in a powdered form.[3]
- **Capillary Tube Loading:** Introduce a small amount of the powdered sample into a capillary tube, ensuring the sample is tightly packed to a height of approximately 3 mm.[2] This can be achieved by tapping the sealed end of the tube on a hard surface.[2]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.[1][2]
- **Rapid Determination (Optional but Recommended):** Initially, heat the sample rapidly to obtain an approximate melting point.[1][2] This allows for a more precise determination in subsequent trials.
- **Accurate Determination:** Allow the apparatus to cool. For a new sample, heat the block to a temperature about 10-15°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.[1]
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[4]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[5][6]} It is a characteristic physical property used for identification and purity assessment.^[5]

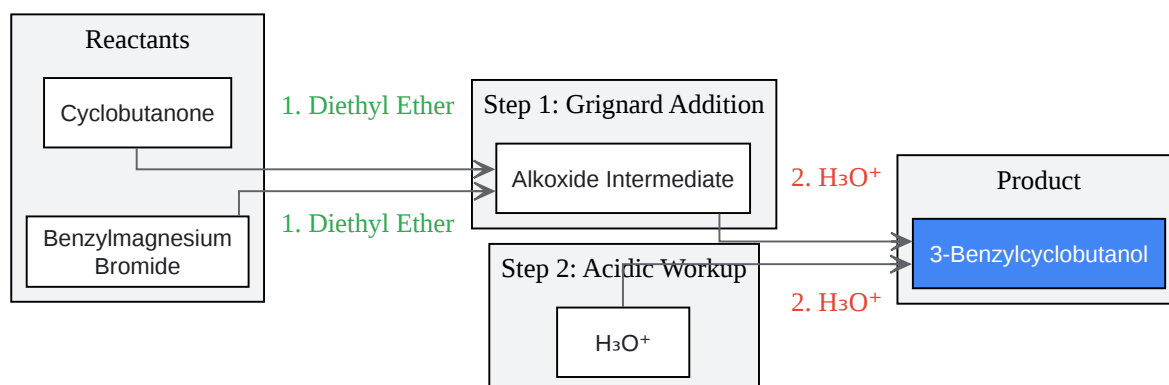
Methodology: Thiele Tube Method

This method is suitable for small sample volumes (less than 0.5 mL).

- **Sample Preparation:** Place a few milliliters of the liquid **3-Benzylcyclobutanol** into a small test tube (fusion tube).^{[5][6]}
- **Capillary Inversion:** Take a capillary tube sealed at one end. Place the open end of the capillary tube into the liquid in the test tube.^[6]
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.^[6]
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is immersed in the oil. Heat the side arm of the Thiele tube gently with a Bunsen burner.^[6]
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a continuous and vigorous stream of bubbles is observed.
- **Recording the Boiling Point:** Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[6] Record this temperature. It is also important to record the atmospheric pressure at the time of the measurement.^[7]

Proposed Synthesis of 3-Benzylcyclobutanol

A plausible and efficient method for the synthesis of **3-Benzylcyclobutanol** is the Grignard reaction. This involves the reaction of a Grignard reagent, benzylmagnesium bromide, with cyclobutanone. The nucleophilic benzyl group attacks the electrophilic carbonyl carbon of the cyclobutanone, followed by an acidic workup to yield the tertiary alcohol, **3-Benzylcyclobutanol**.



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Caption: Proposed synthesis of **3-Benzylcyclobutanol** via Grignard reaction.

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